

Jbi-802 Technical Support Center: On-Target Toxicity

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Compound of Interest

Compound Name: Jbi-802

Cat. No.: B16328611

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive information on the potential on-target toxicity of **Jbi-802**, a first-in-class dual inhibitor of Lysine-Specific Demethylase 1 (LSD1) and Histone Deacetylase 6 (HDAC6). The following information is intended to guide experiment design and address potential issues encountered during preclinical and clinical research.

Frequently Asked Questions (FAQs)

Q1: What is the primary on-target toxicity associated with **Jbi-802**?

The primary and dose-limiting on-target toxicity observed with **Jbi-802** in clinical trials is thrombocytopenia, which is a decrease in the number of platelets in the blood.^{[1][2][3][4]} This is a reversible and dose-dependent effect.^{[1][2][3][4]}

Q2: What is the mechanism behind **Jbi-802**-induced thrombocytopenia?

Jbi-802-induced thrombocytopenia is a direct consequence of its on-target inhibition of LSD1. LSD1 plays a crucial role in normal hematopoiesis, particularly in the differentiation of megakaryocytes, the precursor cells to platelets. LSD1 forms a complex with the transcription factor GFI1B (Growth Factor Independence 1B) to regulate gene expression programs

essential for megakaryocyte maturation.[5][6][7][8] By inhibiting LSD1, **Jbi-802** disrupts this process, leading to impaired megakaryocyte development and a subsequent reduction in platelet production.[5][7][8]

Q3: Are other hematological toxicities, such as anemia, observed with **Jbi-802**?

Notably, clinical data from the initial phase I trial (NCT05268666) have not shown reports of anemia or dysgeusia (taste distortion), which are adverse events sometimes associated with LSD1-only inhibitors.[1][9][10] The dual inhibition of HDAC6 by **Jbi-802** may contribute to this favorable safety profile.

Q4: At what doses of **Jbi-802** does thrombocytopenia become clinically significant?

In the phase I clinical trial (NCT05268666), a starting dose of 10 mg of **Jbi-802** administered orally once daily on a "4 days on, 3 days off" schedule did not result in a significant decrease in platelet counts.[1][9][10] However, at higher, unspecified doses, grade 3/4 thrombocytopenia was observed in 38% of patients.[11][12]

Q5: How is **Jbi-802**-induced thrombocytopenia managed in a clinical setting?

The management of **Jbi-802**-induced thrombocytopenia typically involves regular monitoring of platelet counts. If a significant decrease is observed, dose interruption or reduction may be implemented until platelet counts recover. Due to its reversible nature, thrombocytopenia is expected to resolve upon cessation or dose modification of the drug.

Troubleshooting Guide

Issue: Unexpectedly severe or rapid onset of thrombocytopenia in preclinical models.

- Possible Cause 1: Species-specific differences in sensitivity to LSD1 inhibition.
 - Troubleshooting Step: Compare your findings with available preclinical data on **Jbi-802** in the same animal model. If data is unavailable, consider conducting a dose-ranging study to establish the toxicity profile in your specific model.
- Possible Cause 2: Off-target effects in the specific preclinical model.

- Troubleshooting Step: Evaluate the expression levels of LSD1 and HDAC6 in the relevant hematopoietic tissues of your model. Consider performing in vitro assays on hematopoietic progenitor cells from your model to assess direct toxicity.

Issue: Difficulty in establishing a therapeutic window due to on-target thrombocytopenia in preclinical studies.

- Possible Cause: Continuous high-dose scheduling.
 - Troubleshooting Step: Explore alternative dosing schedules, such as intermittent dosing (e.g., "4 days on, 3 days off" as used in the clinical trial), to allow for platelet recovery.^[4] This may help to uncouple the anti-tumor efficacy from the dose-limiting toxicity.

Data Presentation

Table 1: Representative Clinical Observations of **Jbi-802**-Induced Thrombocytopenia (Phase I, NCT05268666)

Dose Level	Frequency of Administration	Clinically Significant Platelet Decrease	Incidence of Grade 3/4 Thrombocytopenia	Notes
10 mg	Once daily, 4 days on/3 days off	Not observed	0%	Well-tolerated with anti-tumor activity. ^{[1][9][10]}
>10 mg (Higher Dose)	Not specified	Observed	38%	Dose-dependent and reversible. ^{[11][12]}

Note: The specific "higher dose" and the exact range of platelet count reduction have not been publicly disclosed. This table is a representation based on available clinical trial reports.

Experimental Protocols

Protocol: Monitoring for **Jbi-802**-Induced Thrombocytopenia in a Clinical Trial Setting

1. Objective: To monitor and manage platelet counts in patients receiving **Jbi-802** to ensure patient safety.

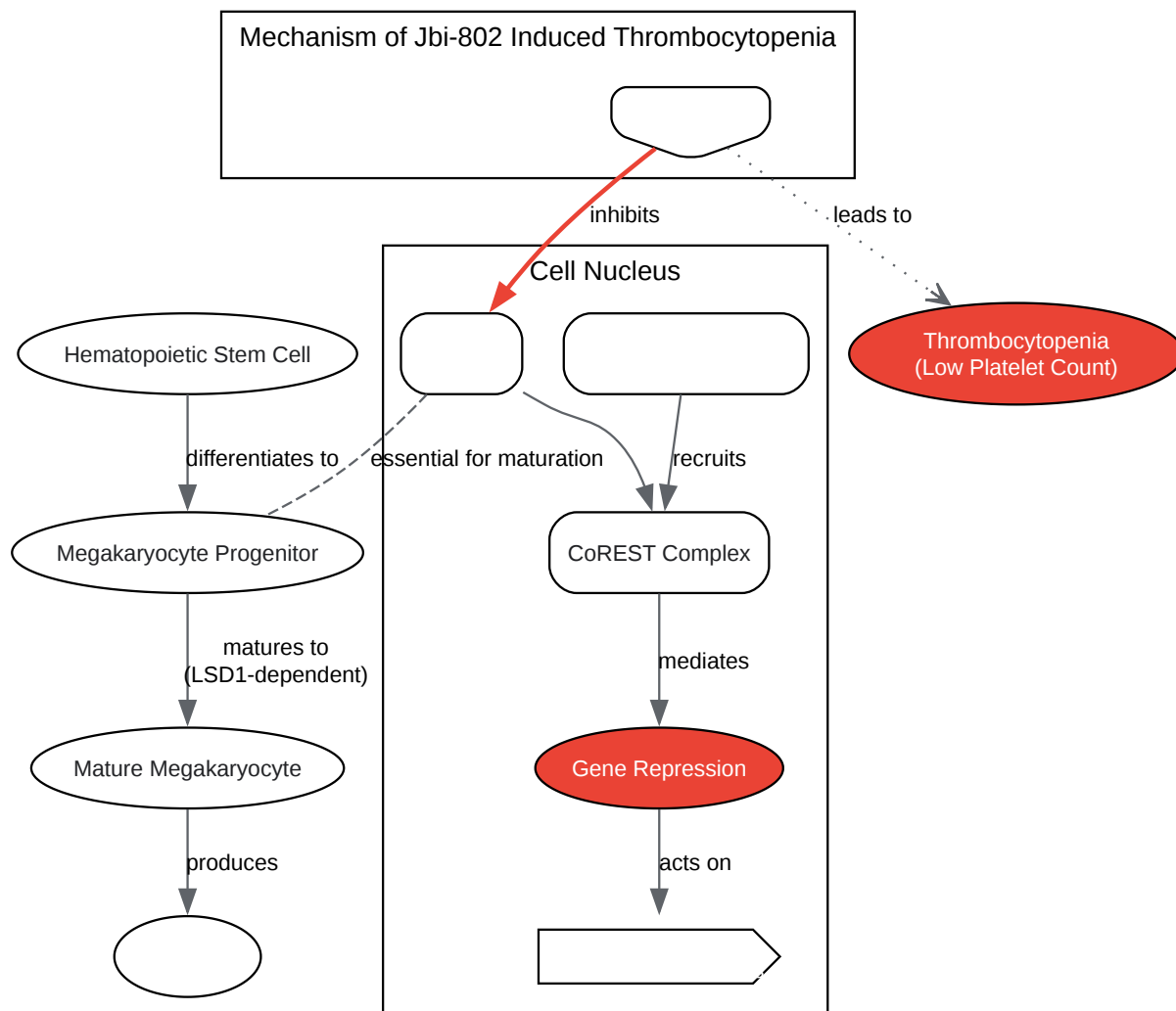
2. Materials:

- K2-EDTA collection tubes
- Automated hematology analyzer
- Microscope slides
- Staining reagents for peripheral blood smear

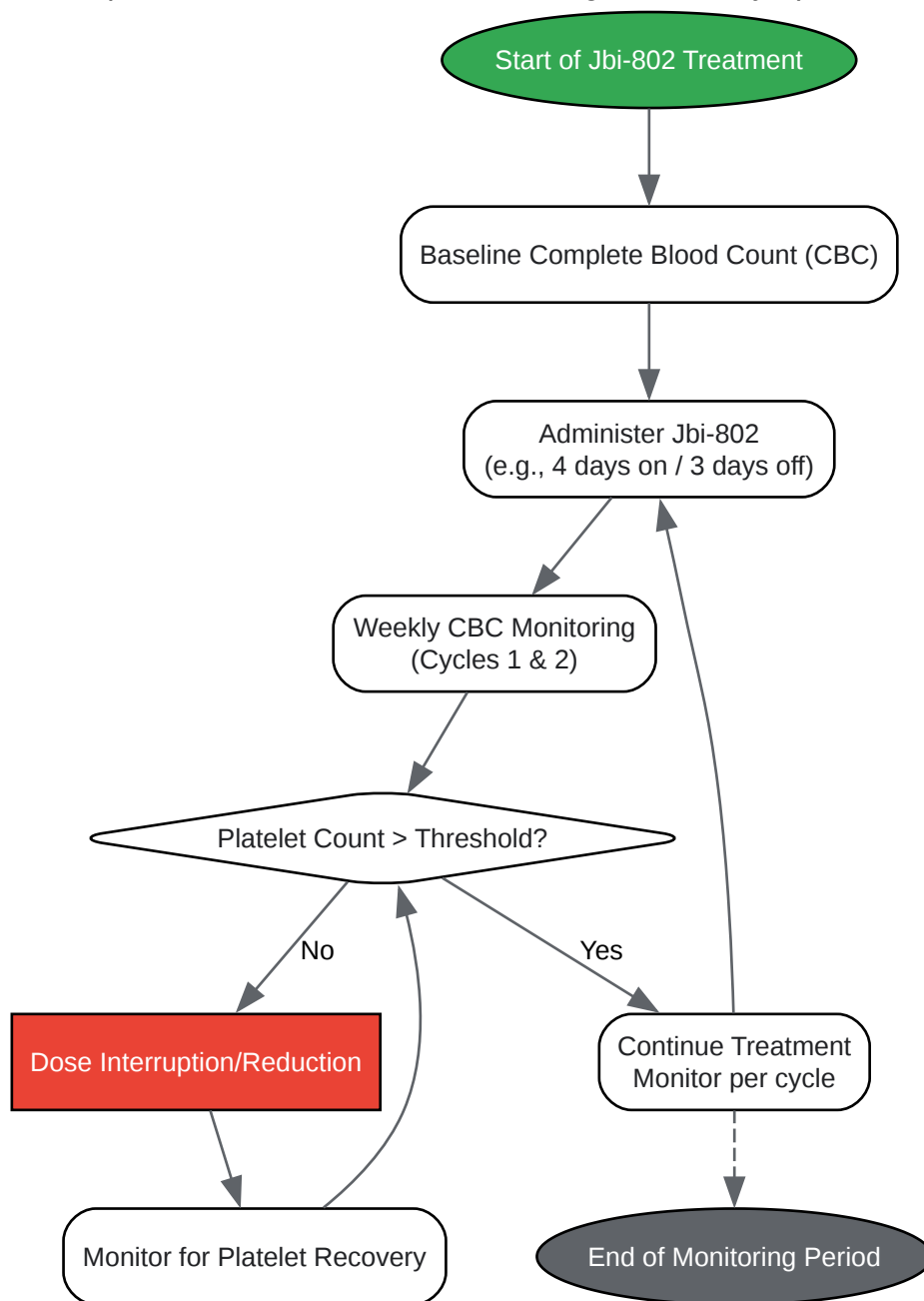
3. Procedure:

Visualizations

Mechanism of Jbi-802 Induced Thrombocytopenia



Experimental Workflow for Monitoring Thrombocytopenia



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